

Advanced Synthesis of Crisaborole: The 2-Hydroxy-4-isopropoxybenzonitrile Pathway

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Compound of Interest

Compound Name: 2-Hydroxy-4-isopropoxybenzonitrile
Cat. No.: B12997983

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Executive Summary

The synthesis of Crisaborole, a non-steroidal topical phosphodiesterase-4 (PDE4) inhibitor used for atopic dermatitis, presents unique chemoselectivity and purification challenges. Traditional industrial routes frequently rely on 4-(4-bromo-3-formylphenoxy)benzonitrile as a late-stage intermediate[1]. However, this classical approach requires late-stage Miyaura borylation, which often introduces residual palladium into the final Active Pharmaceutical Ingredient (API), necessitating aggressive and costly palladium scavenging treatments[2].

To circumvent these limitations, this whitepaper details an inverted retrosynthetic strategy utilizing **2-Hydroxy-4-isopropoxybenzonitrile** (CAS 1243280-81-0)[3] as an early-stage building block. By constructing the benzoxaborole core prior to the critical etherification step, this route isolates heavy-metal catalysis to the early stages of the synthesis, ensuring a highly pure API profile and resolving complex chemoselectivity bottlenecks.

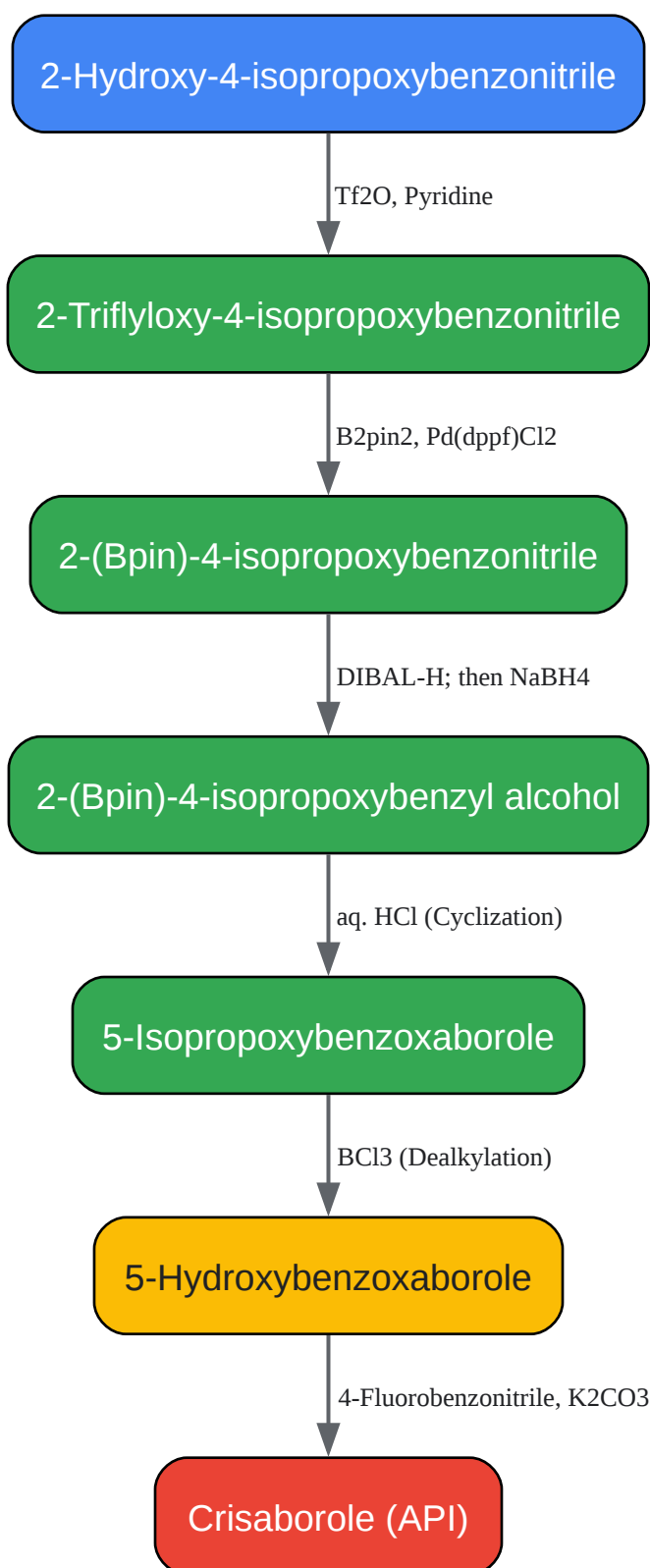
Retrosynthetic Strategy & Mechanistic Rationale

The Chemoselectivity Conundrum

A critical design choice in Crisaborole synthesis is the timing of the etherification step. If 4-fluorobenzonitrile were coupled directly to **2-Hydroxy-4-isopropoxybenzonitrile**, the resulting intermediate would possess two distinct nitrile groups. Selectively reducing the nitrile on the isopropoxy-bearing ring to a hydroxymethyl group—without reducing the newly introduced cyano group—presents a near-impossible chemoselectivity challenge.

The Isopropoxy Advantage

By utilizing **2-Hydroxy-4-isopropoxybenzonitrile**, the synthesis intentionally delays the introduction of the second nitrile group. The isopropoxy moiety acts as a highly robust protecting group. It easily withstands the basic conditions of the Miyaura borylation and the harsh reductive environment of DIBAL-H/NaBH₄, yet it can be cleanly cleaved by Lewis acids (e.g., BCl₃) without disrupting the sensitive benzoxaborole core. Once the 5-hydroxybenzoxaborole is fully formed, a terminal Nucleophilic Aromatic Substitution (S_NAr) safely introduces the final cyano-bearing ring.



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Retrosynthetic pathway from **2-Hydroxy-4-isopropoxybenzonitrile** to Crisaborole API.

Experimental Methodologies & Self-Validating Protocols

The following protocols represent a self-validating system, incorporating strict In-Process Controls (IPCs) to ensure causality between reaction conditions and intermediate purity.

Stage 1: Triflation of 2-Hydroxy-4-isopropoxybenzonitrile

Rationale: The phenolic hydroxyl group must be activated for palladium-catalyzed cross-coupling. Trifluoromethanesulfonate (triflate) serves as an optimal pseudohalide leaving group.

- Charge a dry, nitrogen-purged reactor with **2-Hydroxy-4-isopropoxybenzonitrile** (1.0 eq) and anhydrous dichloromethane (DCM, 10 vol).
- Add pyridine (2.5 eq) and cool the mixture to 0 °C.
- Dropwise add trifluoromethanesulfonic anhydride (Tf 2O, 1.2 eq) while maintaining the internal temperature below 5 °C.
- IPC: Monitor by HPLC. The reaction is complete when the starting material is <1.0%.
- Quench with cold 1N HCl, separate the organic layer, wash with brine, dry over Na₂SO₄, and concentrate to yield 2-triflyloxy-4-isopropoxybenzonitrile.

Stage 2: Palladium-Catalyzed Miyaura Borylation

Rationale: Installation of the boron atom is performed early to ensure any residual palladium is purged during subsequent crystallizations[2].

- Dissolve the triflate intermediate (1.0 eq) in anhydrous 1,4-dioxane (10 vol).
- Add bis(pinacolato)diboron (B₂pin₂, 1.5 eq) and potassium acetate (KOAc, 3.0 eq). Degas the suspension with nitrogen for 30 minutes.
- Add Pd(dppf)Cl₂ (0.05 eq) and heat to 90 °C for 6 hours.

- IPC: Confirm the disappearance of the triflate via LC-MS.
- Filter through a Celite pad to remove the bulk palladium catalyst, concentrate, and recrystallize from heptane to yield 2-(Bpin)-4-isopropoxybenzonitrile.

Stage 3: Tandem Reduction and Cyclization

Rationale: DIBAL-H selectively arrests nitrile reduction at the imine/aldehyde stage, preventing over-reduction to the primary amine. Aqueous acidic workup simultaneously hydrolyzes the pinacol ester to a boronic acid, triggering spontaneous cyclization with the newly formed hydroxymethyl group.

- Cool a solution of 2-(Bpin)-4-isopropoxybenzonitrile in THF to -78 °C.
- Add DIBAL-H (1.2 eq, 1M in toluene) dropwise. Stir for 2 hours, then add NaBH₄ (1.0 eq) in methanol to complete the reduction to the alcohol.
- Quench carefully with 2N HCl and stir at room temperature for 4 hours to drive pinacol hydrolysis and cyclization.
- Extract with ethyl acetate and crystallize to isolate 5-isopropoxybenzoxaborole.

Stage 4: Deisopropylation

Rationale: Boron trichloride (BCl₃) selectively coordinates to the ether oxygen, cleaving the isopropyl group without degrading the benzoxaborole core.

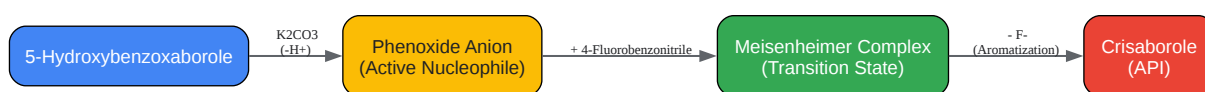
- Dissolve 5-isopropoxybenzoxaborole in anhydrous DCM at -78 °C.
- Add BCl₃ (2.0 eq, 1M in DCM) dropwise. Allow the reaction to warm to 0 °C over 2 hours.
- Quench with saturated NaHCO₃. Extract, dry, and concentrate to afford 5-hydroxybenzoxaborole.

Stage 5: S_NAr Etherification (Final Assembly)

Rationale: Under basic conditions, the 5-hydroxyl group is deprotonated to a highly nucleophilic phenoxide. Interestingly, the boronic acid moiety forms a tetrahedral boronate complex [B(OH)

3] – which is nucleophilically inert, acting as a self-protecting group during the etherification.

- Suspend 5-hydroxybenzoxaborole (1.0 eq), 4-fluorobenzonitrile (1.1 eq), and K₂CO₃ (2.0 eq) in anhydrous DMF.
- Heat to 90 °C for 12 hours.
- IPC: Monitor the formation of Crisaborole via HPLC.
- Cool to room temperature, precipitate with water, and recrystallize from ethanol/water to yield pharmaceutical-grade Crisaborole.



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Mechanistic workflow of the highly chemoselective S_NAr etherification step.

Quantitative Data & Process Metrics

The following table summarizes the quantitative performance of the **2-Hydroxy-4-isopropoxybenzonitrile** pathway, highlighting the efficiency of impurity purging at each stage.

Synthesis Stage	Isolated Intermediate / Product	Reagents	Yield (%)	HPLC Purity (%)	Key Impurity Monitored (IPC)
1. Triflation	2-Triflyloxy-4-isopropoxybenzonitrile	Tf 2O, Pyridine, DCM	92%	>98.5%	Unreacted starting material
2. Borylation	2-(Bpin)-4-isopropoxybenzonitrile	B 2pin 2, Pd(dppf)Cl 2, KOAc	88%	>99.0%	Des-borylated byproduct
3. Reduction	5-Isopropoxybenzoxaborole	1. DIBAL-H 2. NaBH 4.3. HCl	76%	>97.5%	Over-reduced primary amine
4. Dealkylation	5-Hydroxybenzoxaborole	BCl 3, DCM, -78 °C	85%	>99.2%	Ring-opened boronic acid
5. S _N Ar	Crisaborole (API)	4-Fluorobenzonitrile, K 2CO 3	82%	>99.8%	Dimeric ether species

References

- US10981939B2 - Process for the preparation of 4-[(1-hydroxy-1,3-dihydro-2,1-benzoxaborol-5-yl) oxy] benzonitrile (Crisaborole). Google Patents.[1](#)
- Working Toward Process Simplification for the Synthesis of Crisaborole. ACS Publications. [2](#)
- CAS NO. 1243280-81-0 | **2-Hydroxy-4-isopropoxybenzonitrile**. Arctomsci. [4](#)

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Sources

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